

Personal protective equipment for handling G280-9

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Compound of Interest

Compound Name: G280-9

Cat. No.: B12428955

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Essential Safety and Handling Guide for G280-9

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **G280-9**. The following procedures are designed to ensure the safe handling, use, and disposal of this substance in a laboratory setting.

Chemical Identification:

- Product Name: **G280-9**[\[1\]](#)
- Synonyms: **G280-9** acetate[\[2\]](#)[\[3\]](#)
- Description: **G280-9** is a 9-amino acid native epitope peptide. It is a relevant target expressed on melanoma.[\[4\]](#)

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to ensure safety when handling **G280-9**. The following table summarizes the recommended PPE.

Situation	Recommended PPE
Routine Handling	Eye protection (safety glasses with side-shields or goggles), protective gloves (e.g., nitrile rubber), and a laboratory coat.
Spill or Release	In addition to routine PPE, respiratory protection may be necessary depending on the scale of the spill and the potential for aerosolization.
First Aid Response	Responders should wear appropriate PPE to prevent secondary exposure.

Experimental Protocols and Handling Procedures

General Handling and Storage:

- Handle **G280-9** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry and well-ventilated place.

First-Aid Measures:

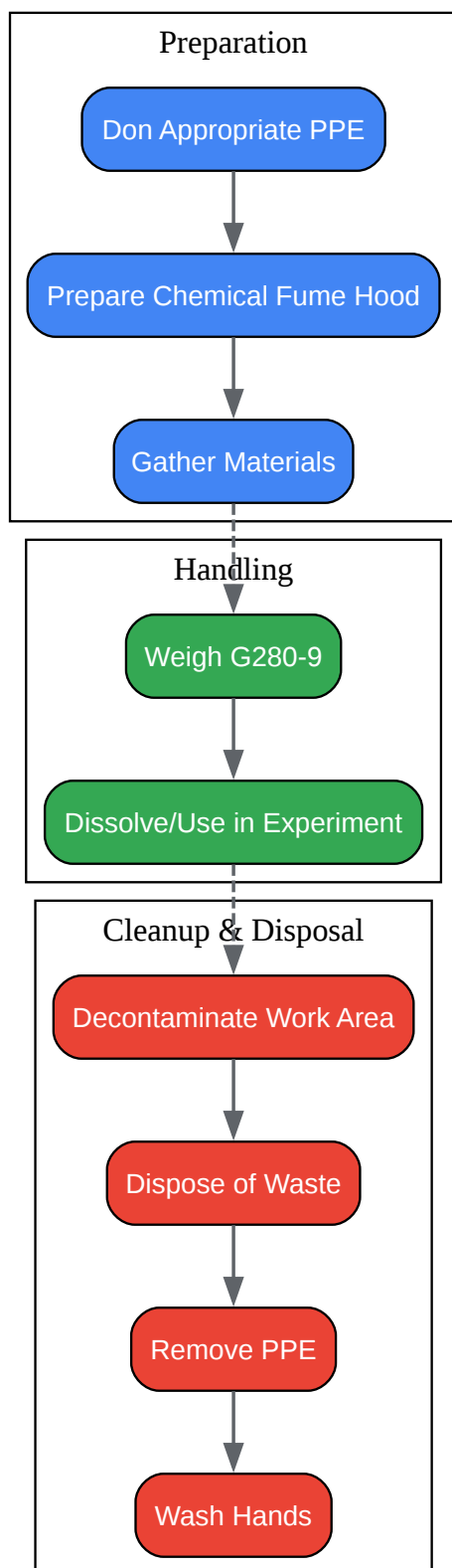
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan:

- Dispose of waste **G280-9** and contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.
- Contact a licensed professional waste disposal service to dispose of this material.

Workflow for Handling G280-9

The following diagram illustrates the standard operating procedure for the safe handling of **G280-9** in a laboratory setting.



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Caption: Workflow for the safe handling of **G280-9**, from preparation to disposal.

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